Comprehensive Technical Guide on 5-Hydroxy-2-methylbiphenyl: Nomenclature, Synthesis, and Advanced Applications

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Compound of Interest

Compound Name: *6-Methyl-[1,1'-biphenyl]-3-ol*

Cat. No.: *B11907424*

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Executive Summary & Structural Identity

5-Hydroxy-2-methylbiphenyl is a highly functionalized aromatic compound that serves as a critical building block in both advanced materials science and pharmaceutical drug development. Due to the complexities of aromatic numbering, the compound is frequently encountered under several synonyms in chemical literature.

According to strict IUPAC nomenclature, the biphenyl core is the parent structure, and the bond connecting the two phenyl rings is fixed at position 1. The principal functional group—the hydroxyl (-OH) group—dictates the numbering direction of the principal ring to achieve the lowest possible locant. Numbering counter-clockwise from the attachment point (C1) places the hydroxyl group at C3 and the methyl group at C6. Therefore, the precise IUPAC designation is **6-methyl-[1,1'-biphenyl]-3-ol** (1)[1]. When named as a phenol derivative (fixing the -OH at C1), it is referred to as 2-methyl-5-phenylphenol (2)[2].

Physicochemical Profiling

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The quantitative structural data and physicochemical properties of **6-methyl-[1,1'-biphenyl]-3-ol** are summarized below to aid in stoichiometric calculations and lipophilicity modeling.

Property	Value
Common Name	5-hydroxy-2-methylbiphenyl
IUPAC Name	6-methyl-[1,1'-biphenyl]-3-ol
Alternative Names	2-methyl-5-phenylphenol; 4-methyl-[1,1'-biphenyl]-3-ol
Molecular Formula	$C_{13}H_{12}O$
Molecular Weight	184.24 g/mol [2]
CAS Registry Number	105902-32-7 / 50715-86-1[1][2]
Hydrogen Bond Donors	1
Hydrogen Bond Acceptors	1

Synthetic Methodologies: Copper-Catalyzed Oxidative Aromatization

Synthesizing heavily substituted biphenyl-ols via traditional electrophilic aromatic substitution often yields mixed regioisomers due to competing ortho/para directing groups. To achieve absolute regiocontrol, modern synthetic routes pre-assemble the carbon framework as a substituted cyclohexenone, which is subsequently aromatized.

The following self-validating protocol utilizes a highly atom-economical copper-catalyzed oxidative aromatization (3)[3].

Step-by-Step Experimental Protocol

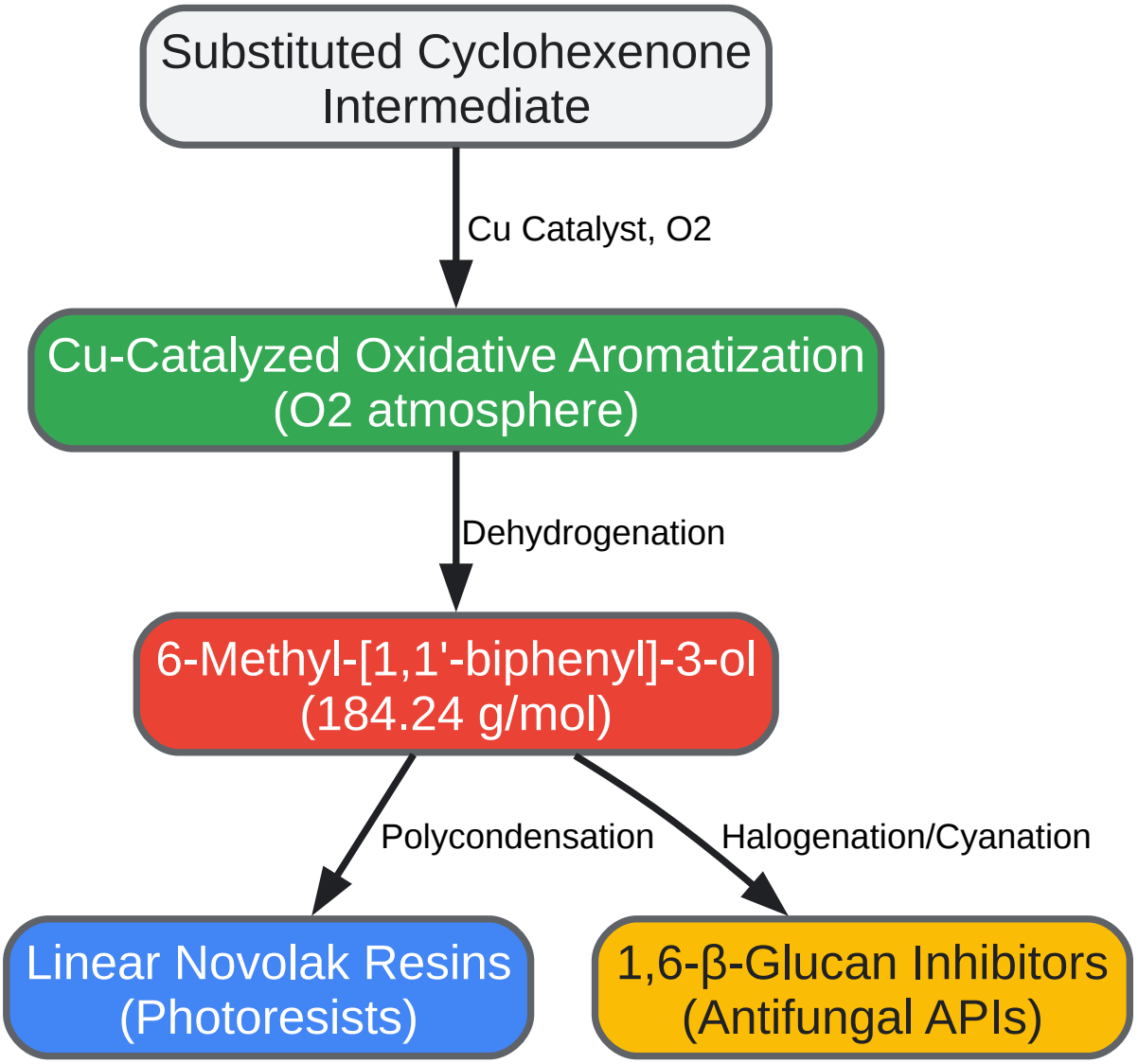
- Causality & Design: By utilizing O_2 as the terminal oxidant under copper catalysis, this method avoids harsh, stoichiometric metal oxidants (like CrO_3), preventing over-oxidation of the phenol to a quinone.

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- Organometallic Activation: In a flame-dried Schlenk flask under vacuum, charge magnesium turnings (6.0 mmol, 1.2 equiv) with a magnetic stir bar[3].
- Lithiation: Introduce an n-BuLi solution (3.0 mL, 5.0 mmol, 1.64 M in n-hexane) dropwise at 0 °C. Stir the mixture for 4 hours to ensure complete activation, then cool the system to -78 °C[3].
- Nucleophilic Addition: Dropwise add a solution of the appropriate substituted cyclohexenone precursor (5.0 mmol) in anhydrous THF (10 mL). Stir the reaction mixture for 20 hours, allowing it to slowly warm to room temperature to complete the framework assembly[3].
- Reaction Quenching: Quench the reaction by adding saturated aqueous NH_4Cl (10 mL). Dilute with ethyl acetate (10 mL), separate the organic phase, and dry over anhydrous $MgSO_4$[3].
- Oxidative Aromatization: Subject the crude intermediate to a copper-catalyzed oxidative aromatization under an O_2 atmosphere. The copper catalyst facilitates the sequential dehydrogenation of the cyclohexenone ring into the stable aromatic phenol.
- Purification: Isolate the final product via silica gel column chromatography using a hexane/ethyl acetate gradient (25:1) to yield pure **6-methyl-[1,1'-biphenyl]-3-ol**[3].

Mechanistic Workflow & Applications Diagram

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Synthetic workflow and downstream applications of **6-methyl-[1,1'-biphenyl]-3-ol**.

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Advanced Applications in Materials and Drug Development

High-Molecular-Weight Novolak Resins

In materials science, 5-hydroxy-2-methylbiphenyl is utilized as a "bifunctional phenol" in the polycondensation with formaldehyde to produce high-molecular-weight novolak resins (4)[4].

- Causality: Because the methyl group and the phenyl ring block specific positions on the aromatic ring, only two reactive sites (ortho/para to the hydroxyl) remain available. This bifunctionality restricts polymerization to a linear chain extension. If trifunctional phenols exceed 30 mole % in the reaction mixture, the resin undergoes premature cross-linking and gelation[4]. The resulting linear resins exhibit superior solubility and thermal stability, making them ideal for high-precision photoresists in printed circuits[4].

Pharmaceutical APIs: 1,6-β-Glucan Synthesis Inhibitors

The biphenyl core is a privileged scaffold in medicinal chemistry. **6-methyl-[1,1'-biphenyl]-3-ol** serves as a critical precursor for the synthesis of 1,6-β-glucan synthesis inhibitors, which are potent antifungal agents (5)[5].

- Causality: Through targeted electrophilic halogenation (e.g., fluorination) and cyanation, derivatives such as 4-amino-3-cyano-6-fluoro-5-hydroxy-2-methylbiphenyl are synthesized[5]. The hydroxyl group acts as an essential hydrogen bond donor for target enzyme binding, while the lipophilic biphenyl system ensures necessary cellular permeability through the fungal cell wall.

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